

Personal protective equipment for handling 3-Methyl-4-hydroxypyridine

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Compound of Interest

Compound Name: 3-Methyl-4-hydroxypyridine

Cat. No.: B042995

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Essential Safety and Handling Guide for 3-Methyl-4-hydroxypyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Methyl-4-hydroxypyridine** (CAS RN: 22280-02-0) in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and build confidence in laboratory safety practices.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **3-Methyl-4-hydroxypyridine** is not readily available. The following guidance is based on the known hazards associated with this specific compound, supplemented with information from the SDSs of structurally similar compounds such as 4-Hydroxypyridine and other methyl-hydroxypyridine isomers.^[1]

Hazard Identification and Personal Protective Equipment (PPE)

3-Methyl-4-hydroxypyridine is classified with the following hazards:

- H315: Causes skin irritation.^{[2][3]}
- H319: Causes serious eye irritation.^{[2][3]}
- H335: May cause respiratory irritation.^{[2][3]}

The following table summarizes the recommended personal protective equipment for handling this chemical.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear chemical safety goggles or a face shield.	To prevent eye contact which can cause serious irritation.[4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.	To prevent skin contact which can cause irritation.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, use a NIOSH/MSHA approved respirator.	To prevent respiratory tract irritation.[1]
Hand Protection	Wash hands thoroughly after handling.	To remove any residual chemical from the skin.

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1]
- Keep away from strong oxidizing agents and strong acids.[1][4]

Handling:

- Ensure adequate ventilation and use personal protective equipment as outlined above.[1]
- Avoid breathing dust or fumes.
- Do not get in eyes, on skin, or on clothing.[1]

- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Spill Management:

- In case of a spill, ensure the area is well-ventilated.
- Wear appropriate PPE.
- For solid spills, sweep up and shovel into a suitable container for disposal. Avoid generating dust.^[1]
- Clean the spill area thoroughly.

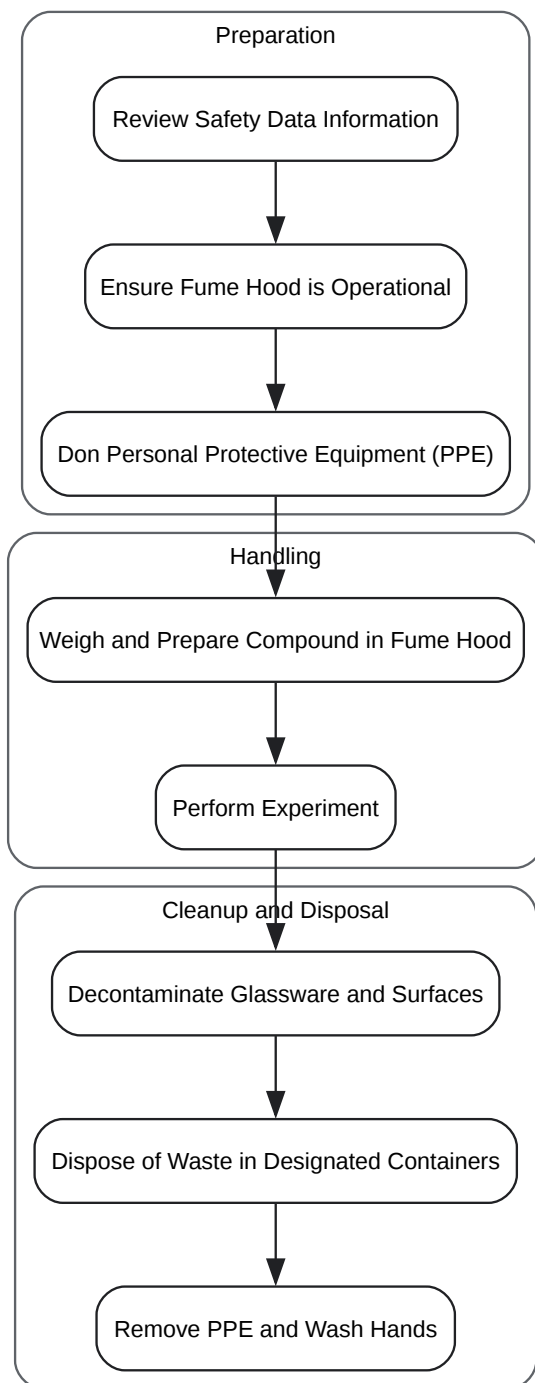
Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.
- Do not allow the material to enter drains or water systems.^[1]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **3-Methyl-4-hydroxypyridine** in a laboratory setting.

Safe Handling Workflow for 3-Methyl-4-hydroxypyridine

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